

# Commercial suppliers and availability of Azathioprine-13C4

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## Compound of Interest

Compound Name: Azathioprine-13C4

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## Azathioprine-13C4: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of the commercial availability of **Azathioprine-13C4**, its applications in experimental settings, and detailed methodologies for its use.

Azathioprine, an immunosuppressive drug, is widely used in organ transplantation and for the treatment of autoimmune diseases. Its therapeutic efficacy is often monitored by measuring the concentration of its metabolites in biological matrices. The use of a stable isotope-labeled internal standard, such as **Azathioprine-13C4**, is crucial for accurate quantification in mass spectrometry-based assays. This guide details the commercial suppliers of **Azathioprine-13C4**, its use in experimental protocols, and the metabolic pathway of its parent compound.

## Commercial Suppliers and Availability

A critical aspect for researchers is the accessibility of high-quality reagents. **Azathioprine-13C4** is available from several commercial suppliers, each offering various purities, quantities, and accompanying documentation. The following table summarizes the available information from prominent suppliers to aid in the selection of the most suitable product for specific research needs.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
MedChem Express	HY-B0256S1	1346600-71-2	C <sub>5</sub> <sup>13</sup> C <sub>4</sub> H <sub>7</sub> N <sub>7</sub> O <sub>2</sub> S	281.23	>98%	1mg, 5mg, 10mg
Syn Pharmatech Inc.	A86510	1346600-71-2	C <sub>5</sub> <sup>13</sup> C <sub>4</sub> H <sub>7</sub> N <sub>7</sub> O <sub>2</sub> S	281.23	99%	0.5mg
Santa Cruz Biotechnology	sc-218497	1346600-71-2	C <sub>5</sub> <sup>13</sup> C <sub>4</sub> H <sub>7</sub> N <sub>7</sub> O <sub>2</sub> S	281.23	Not specified	Not specified
LGC Standards (distributor for Toronto Research Chemicals)	TRC-A803352-0.5MG	1346600-71-2	Not specified	Not specified	>95% (HPLC)	0.5mg
Pharmaffiliates	PA STI 009480	1346600-71-2	C <sub>5</sub> <sup>13</sup> C <sub>4</sub> H <sub>7</sub> N <sub>7</sub> O <sub>2</sub> S	281.23	Not specified	Inquire for details

## Experimental Protocol: Therapeutic Drug Monitoring of Azathioprine using LC-MS/MS with Azathioprine-<sup>13</sup>C<sub>4</sub> Internal Standard

The following protocol is a synthesized methodology based on established practices for the quantitative analysis of azathioprine and its metabolites in whole blood, utilizing **Azathioprine-<sup>13</sup>C<sub>4</sub>** as an internal standard to ensure accuracy and precision.

### 1. Sample Preparation (Protein Precipitation)

- To 100 µL of whole blood sample, add 20 µL of **Azathioprine-<sup>13</sup>C<sub>4</sub>** internal standard solution (concentration to be optimized based on instrument sensitivity).

- Add 300  $\mu$ L of cold acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase starting condition.
- Vortex and transfer to an autosampler vial for LC-MS/MS analysis.

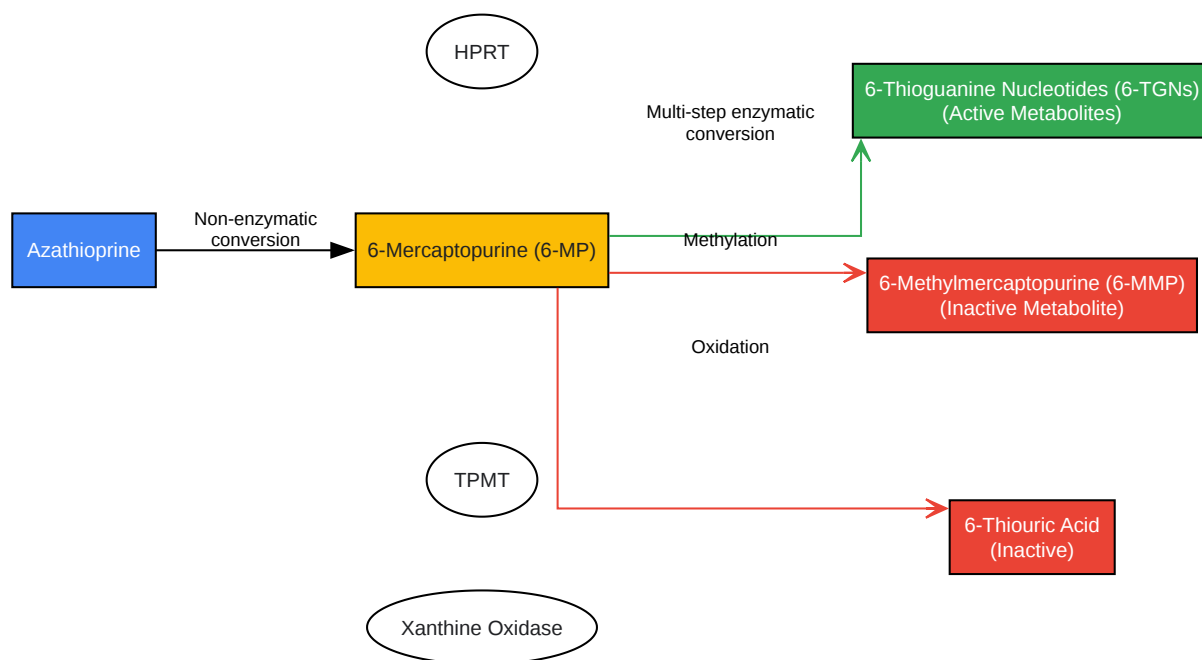
## 2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Conditions

- Chromatographic Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8  $\mu$ m particle size) is suitable for separation.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution:
  - 0-1 min: 5% B
  - 1-5 min: 5-95% B
  - 5-6 min: 95% B
  - 6-6.1 min: 95-5% B
  - 6.1-8 min: 5% B
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5  $\mu$ L.

- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- Multiple Reaction Monitoring (MRM) Transitions:
  - Azathioprine: Precursor ion (m/z) 278.1 → Product ion (m/z) 152.1
  - **Azathioprine-13C4**: Precursor ion (m/z) 282.1 → Product ion (m/z) 156.1
- Data Analysis: The concentration of azathioprine in the samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a standard curve prepared with known concentrations of unlabeled azathioprine and a constant concentration of **Azathioprine-13C4**.

## Visualizing Key Processes

To better understand the context of **Azathioprine-13C4**'s application, the following diagrams illustrate the metabolic pathway of azathioprine and a typical experimental workflow for its analysis.



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Metabolic pathway of Azathioprine.

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